

Technical Guide: 4-(Benzyloxy)-2-bromo-1-methylbenzene and its Isomers

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Compound of Interest

Compound Name: 4-(Benzyloxy)-2-bromo-1-methylbenzene

Cat. No.: B1337804

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Benzyloxy)-2-bromo-1-methylbenzene** and its structural isomers. This versatile class of brominated aromatic compounds serves as a crucial building block in organic synthesis, particularly in the development of novel pharmaceutical agents and advanced materials. This document outlines commercial suppliers, physicochemical properties, a representative synthetic protocol, and key applications in modern synthetic chemistry.

Commercial Availability

4-(Benzyloxy)-2-bromo-1-methylbenzene and its isomers are available from a range of commercial suppliers. It is crucial to note the specific isomer required for your application, as the position of the bromo and methyl substituents significantly influences reactivity. The three primary isomers are distinguished by their CAS numbers.

Table 1: Commercial Suppliers of 4-(Benzyloxy)-bromo-methylbenzene Isomers

Isomer	CAS Number	Supplier(s)
4-(Benzyloxy)-2-bromo-1-methylbenzene	60710-40-9	Aaron Chemicals[1], BLDpharm[2], 2a biotech[3], Ambeed[4], LabSolutions[5]
4-(Benzyloxy)-1-bromo-2-methylbenzene	17671-75-9	ChemScene[6], Sigma-Aldrich, Shanghai Macklin Biochemical Co., Ltd[7]
1-(Benzyloxy)-2-bromo-4-methylbenzene	2830-53-7	Alachem Co., Ltd.[8], Sigma-Aldrich, CymitQuimica[9]

Physicochemical Properties

The physicochemical properties of these isomers are critical for their handling, storage, and application in chemical reactions. The following table summarizes key computed and reported properties.

Table 2: Physicochemical Properties of 4-(Benzyloxy)-bromo-methylbenzene Isomers

Property	4-(Benzyloxy)-2-bromo-1-methylbenzene (CAS: 60710-40-9)	4-(Benzyloxy)-1-bromo-2-methylbenzene (CAS: 17671-75-9)	1-(Benzyloxy)-2-bromo-4-methylbenzene (CAS: 2830-53-7)
Molecular Formula	C ₁₄ H ₁₃ BrO[1][2]	C ₁₄ H ₁₃ BrO[6]	C ₁₄ H ₁₃ BrO[8]
Molecular Weight	277.16 g/mol [2][10]	277.16 g/mol	277.16 g/mol [8]
Appearance	Not specified	White to light yellow crystalline powder	Solid
Purity	≥97% (typical)	≥98% (typical)[11]	≥96% (typical)
Melting Point	Not specified	45-49 °C	Not specified
Boiling Point	Not specified	306.4 °C	Not specified
Storage	2-8°C, Sealed in dry[2]	Room temperature	Sealed in dry, room temperature

Synthetic Protocols

While specific, detailed experimental protocols for the synthesis of each isomer are not readily available in peer-reviewed literature, a generalized and plausible synthetic approach can be derived from established organic chemistry reactions for structurally similar compounds. The following protocol describes a representative Williamson ether synthesis to introduce the benzyloxy group onto a brominated cresol precursor.

General Experimental Protocol: Synthesis of 4-(Benzyloxy)-2-bromo-1-methylbenzene

Materials:

- 2-Bromo-4-methylphenol
- Benzyl bromide
- Potassium carbonate (K_2CO_3) or another suitable base
- Acetone or Dimethylformamide (DMF) as solvent
- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Standard laboratory glassware

Procedure:

- Reaction Setup: To a solution of 2-bromo-4-methylphenol (1.0 equivalent) in acetone or DMF, add potassium carbonate (1.5 equivalents).
- Addition of Benzyl Bromide: Stir the mixture at room temperature and add benzyl bromide (1.1 equivalents) dropwise.

- **Reaction Monitoring:** Heat the reaction mixture to a moderate temperature (e.g., 50-60 °C) and monitor the progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature and quench with water.
- **Extraction:** Extract the aqueous layer with ethyl acetate.
- **Washing and Drying:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the organic phase under reduced pressure. Purify the crude product by column chromatography on silica gel to yield the desired **4-(Benzyloxy)-2-bromo-1-methylbenzene**.

Applications in Organic Synthesis

The primary utility of **4-(Benzyloxy)-2-bromo-1-methylbenzene** and its isomers lies in their application as versatile intermediates in the synthesis of more complex molecules. The presence of a bromine atom makes them ideal substrates for various palladium-catalyzed cross-coupling reactions, which are fundamental transformations in modern drug discovery and materials science.

Key Reactions:

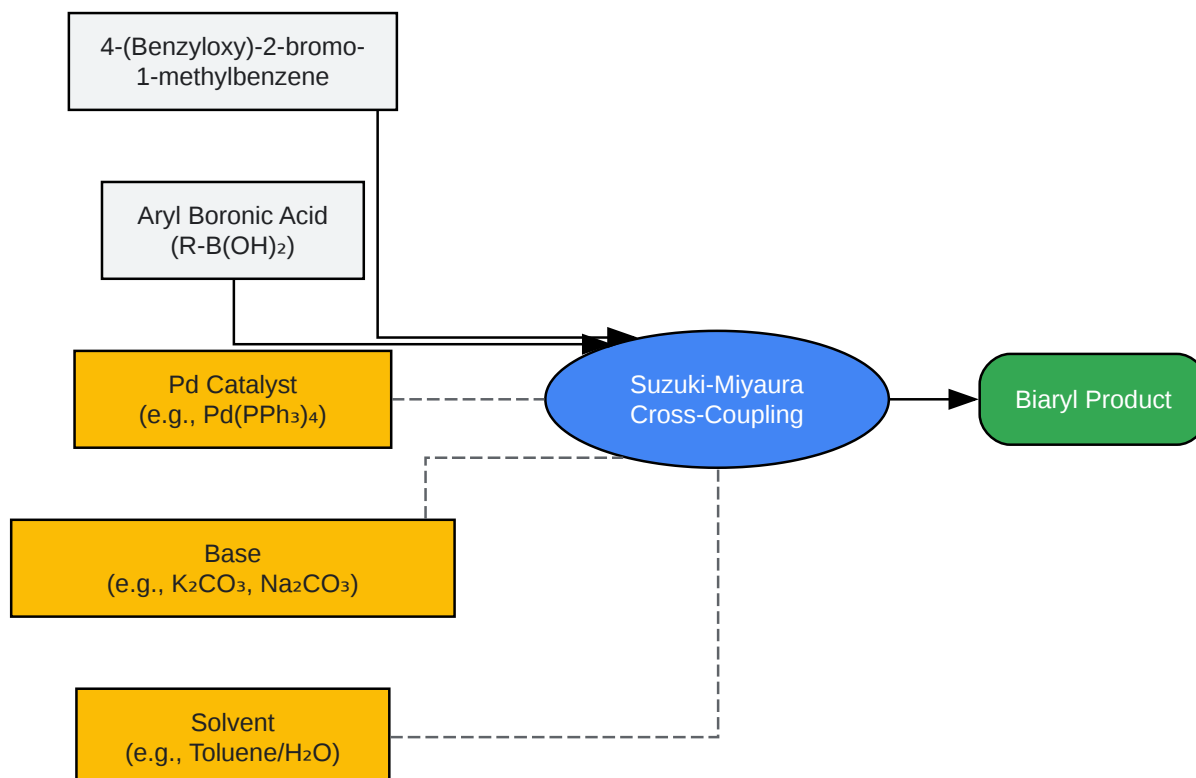
- **Suzuki-Miyaura Coupling:** The carbon-bromine bond can be readily coupled with a variety of boronic acids or esters to form new carbon-carbon bonds, enabling the synthesis of biaryl and other complex structures.[\[12\]](#)[\[13\]](#)
- **Buchwald-Hartwig Amination:** This reaction allows for the formation of carbon-nitrogen bonds, a crucial step in the synthesis of many pharmaceutically active compounds.
- **Sonogashira Coupling:** The formation of carbon-carbon triple bonds can be achieved through coupling with terminal alkynes.

The benzyloxy group serves as a protecting group for the phenol, which can be deprotected at a later synthetic stage if required. The methyl group can also influence the electronic properties

and steric environment of the aromatic ring.

Logical Workflow: Suzuki-Miyaura Cross-Coupling

The following diagram illustrates a generalized workflow for a Suzuki-Miyaura cross-coupling reaction, a key application for this class of compounds in the synthesis of biaryl derivatives.



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

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